

Application Notes and Protocols for Preparing 10-DEBC Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 10-DEBC
CAS No.: 201788-90-1; 925681-41-0
Cat. No.: B15610611

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

10-DEBC hydrochloride, also known as Akt Inhibitor X, is a cell-permeable phenoxazine derivative that acts as a selective and reversible inhibitor of Akt/PKB (Protein Kinase B).[1] It functions by suppressing the insulin-like growth factor 1 (IGF-1)-stimulated phosphorylation and activation of Akt.[2][3] This inhibition prevents the subsequent activation of downstream targets in the PI3K/Akt/mTOR signaling pathway, such as mTOR, p70 S6 kinase, and S6 ribosomal protein.[1][4] Consequently, **10-DEBC** hydrochloride can inhibit cell growth and induce apoptosis, making it a valuable tool for studying cellular signaling and for potential therapeutic development.[1][4] This document provides detailed protocols for the preparation of **10-DEBC** stock solutions using dimethyl sulfoxide (DMSO) for use in in vitro research applications.

Data Presentation

A summary of the key quantitative data for **10-DEBC** hydrochloride is presented in Table 1.

Table 1: Quantitative Data for **10-DEBC** Hydrochloride

Property	Value	Source(s)
Alternate Names	Akt Inhibitor X; 10-[4'-(N,N-Diethylamino)butyl]-2-chlorophenoxazine hydrochloride	[5]
CAS Number	925681-41-0 (HCl salt)	[1][2][4]
Molecular Formula	C ₂₀ H ₂₅ ClN ₂ O·HCl	[5]
Molecular Weight	381.34 g/mol	[2][4][5]
Purity	≥98%	[1]
Appearance	White to Pale Brown Solid	[4]
Solubility in DMSO	Up to 100 mM	[1][4][6]
Solubility in Water	Up to 100 mM	[1]
IC ₅₀ for Cell Growth	~2-6 μM (in rhabdomyosarcoma cells)	[1][4]
Storage of Powder	Desiccate at +4°C	[1]
Stock Solution Storage	-20°C (1 month) or -80°C (6 months)	[7][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of 10-DEBC in DMSO

This protocol describes the preparation of a 10 mM stock solution of **10-DEBC** hydrochloride in DMSO.

Materials:

- **10-DEBC** hydrochloride powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- **Equilibration:** Before opening, allow the vial of **10-DEBC** hydrochloride powder to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** Carefully weigh the desired amount of **10-DEBC** hydrochloride powder using an analytical balance in a sterile environment (e.g., a laminar flow hood). For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.81 mg of **10-DEBC** hydrochloride (Molecular Weight = 381.34 g/mol).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the weighed **10-DEBC** hydrochloride. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.^[9] If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication can be used to facilitate dissolution.^[10] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[8] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[7][8]}

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the 10 mM DMSO stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **10-DEBC** in DMSO stock solution
- Pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

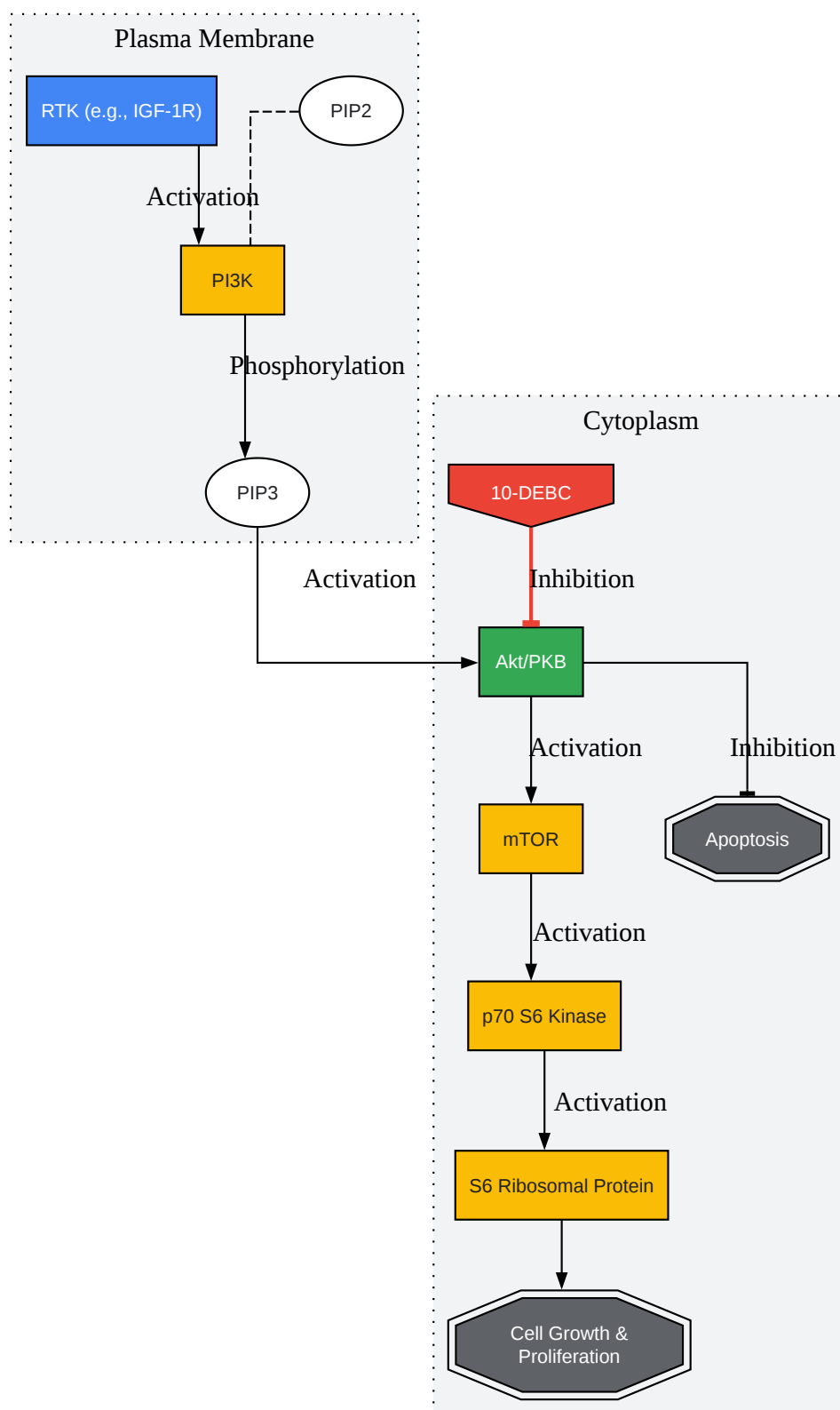
Procedure:

- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **10-DEBC** stock solution at room temperature.
- Serial Dilution (Recommended): To ensure accuracy and minimize precipitation, it is recommended to perform serial dilutions.[\[8\]](#)
 - Intermediate Dilution: Prepare an intermediate dilution of the 10 mM stock solution in pre-warmed cell culture medium. For example, to prepare a 100 μ M working solution, dilute the 10 mM stock 1:100 by adding 2 μ L of the stock to 198 μ L of culture medium.
 - Final Dilution: Add the desired volume of the intermediate dilution to your cell culture wells to achieve the final target concentration. For example, adding 10 μ L of a 100 μ M intermediate solution to 90 μ L of medium in a well will result in a final concentration of 10 μ M.
- Vehicle Control: It is crucial to include a vehicle control in your experiments.[\[11\]](#) This control should contain the same final concentration of DMSO as the highest concentration of **10-DEBC** used for treatment. This allows for the differentiation of the effects of the compound from any effects of the solvent. The final concentration of DMSO in the cell culture medium should ideally be kept below 0.5% to avoid cytotoxicity.[\[8\]](#)

- Cell Treatment: Gently mix the plates or wells after adding the final working solutions and incubate under standard cell culture conditions.

Mandatory Visualizations

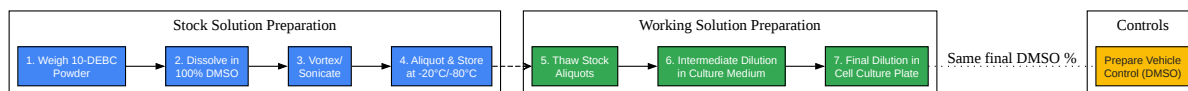
Signaling Pathway of 10-DEBC



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Caption: Signaling pathway inhibited by **10-DEBC**.

Experimental Workflow for Preparing 10-DEBC Solutions



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Caption: Workflow for **10-DEBC** stock and working solution preparation.

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